

4-Hydroxyoctanamide vs gamma-octalactone relationship

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Compound of Interest

Compound Name: 4-Hydroxyoctanamide

CAS No.: 57753-50-1

Cat. No.: B14620600

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Title: The γ -Octalactone and **4-Hydroxyoctanamide** Equilibrium: Mechanistic Pathways, Synthesis, and Applications

Executive Summary

The chemical relationship between γ -octalactone and **4-hydroxyoctanamide** is defined by a reversible, pH- and temperature-dependent equilibrium between a cyclic ester and its open-chain hydroxy-amide counterpart[1]. As a Senior Application Scientist, I have structured this technical whitepaper to dissect the mechanistic pathways governing this interconversion, provide self-validating experimental protocols for their synthesis, and outline their critical roles in modern drug development and materials science.

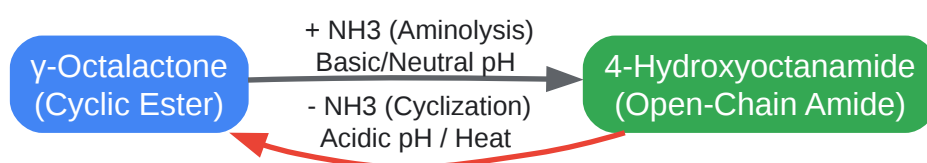
Mechanistic Foundations & Causality

The transformation between γ -octalactone and **4-hydroxyoctanamide** is a classic example of nucleophilic acyl substitution competing with intramolecular cyclization.

- **Ring-Opening Aminolysis:** In neutral or basic media containing ammonia (NH_3), the nucleophilic nitrogen attacks the electrophilic carbonyl carbon of the γ -octalactone ring. This

forms a tetrahedral intermediate that collapses to cleave the endocyclic C–O bond, yielding the open-chain **4-hydroxyoctanamide**[1]. The reaction requires elevated temperatures and high nucleophile concentrations to overcome the thermodynamic stability of the five-membered lactone ring[2].

- Intramolecular Cyclization (Lactonization): Conversely, under acidic conditions, the equilibrium shifts. The C4 secondary hydroxyl group of **4-hydroxyoctanamide** becomes a nucleophile that attacks the protonated amide carbonyl. This intramolecular reaction expels ammonia (deamination) to reform the thermodynamically favored γ -octalactone[1].



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Mechanistic equilibrium between γ -octalactone and **4-hydroxyoctanamide**.

Quantitative Data & Analytics

To facilitate rapid comparison during assay development and quality control, the physicochemical and analytical parameters of both compounds are summarized below.

Property / Metric	γ -Octalactone	4-Hydroxyoctanamide
Chemical Formula	C ₈ H ₁₄ O ₂	C ₈ H ₁₇ NO ₂
Molecular Weight	142.20 g/mol	159.23 g/mol
Structural State	5-membered cyclic ester	Open-chain primary amide
Solubility Profile	Lipophilic (soluble in organics)	Hydrophilic (soluble in polar solvents)
Primary Synthesis	Acid-catalyzed lactonization	High-pressure aminolysis
Industrial Application	Flavor/Fragrance (coconut/fruity)	Pharmaceutical intermediate, Adhesives

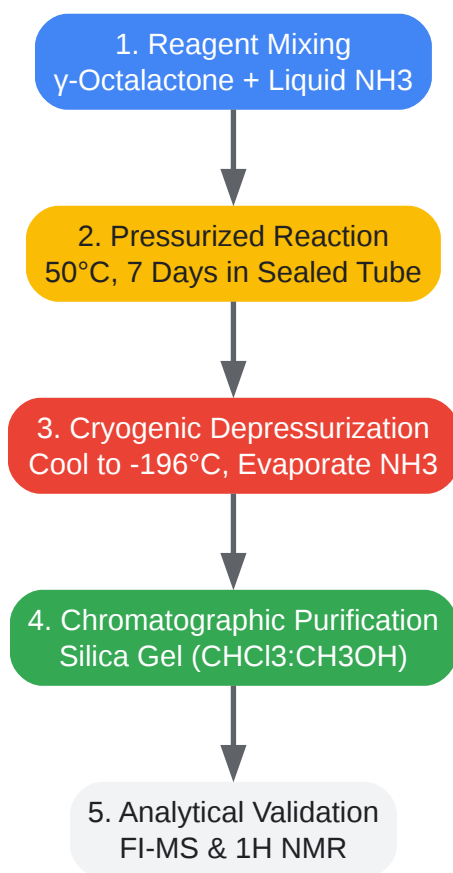
Experimental Protocols: Self-Validating Systems

To ensure reproducibility and scientific integrity, the following protocol details the synthesis of **4-hydroxyoctanamide** via the high-pressure aminolysis of γ -octalactone. This method is adapted from the synthesis of (+)-epogymnolactam analogues, where **4-hydroxyoctanamide** serves as a critical intermediate for autophagy modulators[3].

Protocol: High-Pressure Aminolysis of γ -Octalactone

- Step 1: Reagent Preparation. Combine γ -octalactone (e.g., 3.0 mmol) with approximately 20 mL of liquid NH_3 in a specialized pressure-resistant reaction tube[3].
 - Causality: Using liquid NH_3 provides a massive molar excess of the nucleophile in a neat/high-concentration environment, which is kinetically required to drive the ring-opening of the stable lactone to completion[2].
- Step 2: Pressurized Incubation. Seal the tube and stir the mixture at 50°C for 7 days[3].
 - Causality: Aminolysis of aliphatic lactones is kinetically slow. The sealed tube prevents the volatilization of NH_3 at 50°C, maintaining the high pressure and elevated temperature necessary to achieve high conversion rates[2].
- Step 3: Cryogenic Depressurization. Cool the sealed tube to -196°C (using liquid nitrogen) before opening, then allow the NH_3 to evaporate gradually at ambient temperature[3].
 - Causality: This is a critical safety and yield-preservation step. Cooling condenses the internal NH_3 gas, preventing explosive depressurization and the aerosolization/loss of the synthesized **4-hydroxyoctanamide** product.
- Step 4: Chromatographic Purification. Purify the resultant white solid via silica gel column chromatography using a polar eluent system (e.g., $\text{CHCl}_3:\text{CH}_3\text{OH} = 9:1$)[3].
 - Causality: The conversion from a lipophilic lactone to a highly polar hydroxy-amide drastically shifts the retention factor (Rf). A strong hydrogen-bonding solvent mixture is required to elute the amide efficiently from the silica matrix.

- Step 5: Analytical Validation. Confirm the structure via Field Desorption Mass Spectrometry (FI-MS) and ^1H NMR[3]. The expected mass ion for **4-hydroxyoctanamide** is $m/z \approx 160.2$ $[\text{M}+\text{H}]^+$.



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Self-validating experimental workflow for the high-pressure aminolysis of γ -octalactone.

Applications in Drug Development & Materials Science

The ability to toggle between the lactone and amide states has profound implications across multiple chemical disciplines:

- Pharmaceutical Intermediates (Autophagy Modulators): **4-Hydroxyoctanamide** is utilized as a foundational building block in the total synthesis of (+)-epogymnolactam analogues. The

primary amide and secondary alcohol provide orthogonal functional handles for subsequent epoxidation and macrocyclization, yielding potent autophagy modulators[3].

- **Advanced Polymer Adhesives:** In materials science, the aminolysis of lactones or the direct use of hydroxy-amides like **4-hydroxyoctanamide** is crucial for synthesizing reactive hydroxysilanes (e.g., N-(3-triethoxysilylpropyl)-**4-hydroxyoctanamide**). These silane-terminated polymers are engineered into high-performance, flame-retardant polyurethane adhesives and sealants, offering superior mechanical properties and adhesion to thermoplastics[4][5].

References

[1] Title: Final Opinion on Additives used in tobacco products (Opinion 1) | Source: europa.eu | URL: [1](#) [2] Title: Gamma-Dodecalactone CAS 2305-05-7 - Research Compound | Source: Benchchem | URL: [2](#) [4] Title: EP3487899B1 - Flame retardant adhesive and sealants with improved mechanical properties | Source: Google Patents | URL: [4](#) [3] Title: Novel autophagy modulators: Design and synthesis of (+)-epogymnolactam analogues and structure-activity relationship | Source: Hokkaido University Collection of Scholarly and Academic Papers (HUSCAP) | URL: [3](#) [5] Title: Compositions based on silane-terminated polymers with improved adhesion on thermoplastics | Source: Justia Patents | URL: [5](#)

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